

Technical Guide: Biological Activity & Profiling of 2-[3-(aminomethyl)phenoxy]-N-methylacetamide[1]

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Compound of Interest

Compound Name: 2-[3-(aminomethyl)phenoxy]-N-methylacetamide

Cat. No.: B13181394

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Executive Summary & Chemical Identity

2-[3-(aminomethyl)phenoxy]-N-methylacetamide is a synthetic small molecule characterized by a phenoxyacetamide core substituted with a primary aminomethyl group at the meta position.[1] In drug discovery, this molecule functions primarily as a fragment-based lead and a linker-scaffold for targeting enzymes with acidic active site pockets, specifically Rho-associated protein kinase (ROCK) and Trypsin-like serine proteases.[1]

Chemical Profile

Property	Specification
IUPAC Name	2-[3-(aminomethyl)phenoxy]-N-methylacetamide
CAS Number	1016718-86-7
Molecular Formula	C ₁₀ H ₁₄ N ₂ O ₂
Molecular Weight	194.23 g/mol
Pharmacophore	Phenoxyacetamide linker + Basic amine warhead
Primary Targets	ROCK1/2 (Fragment), Serine Proteases (P1 Mimic)

Mechanism of Action & Pharmacophore Analysis[1]

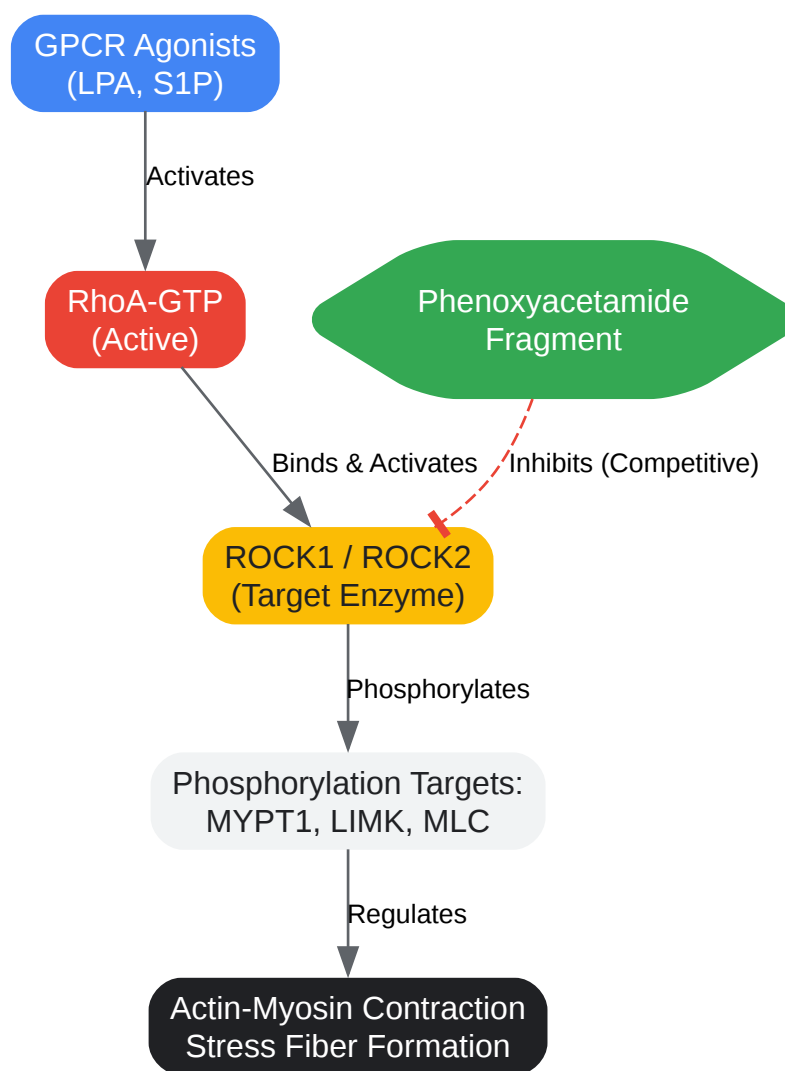
The "Anchor & Linker" Mechanism

This compound operates via a dual-interaction mechanism common in Fragment-Based Drug Discovery (FBDD).[1] It is rarely a potent drug on its own but serves as the "binding anchor" for high-affinity inhibitors.[1]

- **Electrostatic Anchoring (The Warhead):** The 3-aminomethyl group () is protonated at physiological pH (pKa 9-10).[1] This positive charge mimics the -amino group of Lysine or the guanidinium group of Arginine.[1]
 - In Kinases (ROCK): It interacts with acidic residues (e.g., Asp/Glu) in the solvent-exposed regions or the ribose-binding pocket.[1]
 - In Proteases: It binds deep within the S1 specificity pocket, forming a salt bridge with the catalytic Aspartate (e.g., Asp189 in Trypsin).
- **H-Bonding Network (The Scaffold):** The phenoxyacetamide moiety provides a semi-rigid linker that positions the amine while forming hydrogen bonds via the amide nitrogen (donor) and carbonyl oxygen (acceptor). This mimics the peptide backbone of natural substrates.

Pathway Context: Rho/ROCK Signaling

The primary biological utility of phenoxyacetamide derivatives is in the modulation of the RhoA/ROCK pathway, which regulates cytoskeletal organization.



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Figure 1: The RhoA/ROCK signaling cascade.[1] The phenoxyacetamide fragment targets the ATP-binding cleft of ROCK1/2, preventing downstream phosphorylation of MYPT1 and MLC.[1]

Biological Activity Profile

Kinase Inhibition (ROCK1/2)

Research into Rho-kinase inhibitors (e.g., Fasudil, Y-27632) has identified the amino-phenoxy-acetamide motif as a critical structural element for potency.[\[1\]](#)

- Activity Type: ATP-competitive inhibition (Type I).[\[1\]](#)
- Fragment Potency: As a standalone fragment, the IC₅₀ is typically in the micromolar range (10-100 μ M).[\[1\]](#)
- Lead Optimization: When linked to a hinge-binding heterocycle (e.g., isoquinoline or indazole), potency increases to the nanomolar range (<10 nM).[\[1\]](#)

Serine Protease Inhibition

The compound acts as a "P1 residue mimic" for trypsin-like serine proteases.[\[1\]](#)

- Mechanism: The aminomethyl group occupies the S1 pocket.
- Selectivity: Shows preference for Trypsin and Thrombin over Chymotrypsin (which prefers hydrophobic P1 residues).

Experimental Protocols

Protocol A: ROCK1 Enzymatic Inhibition Assay (FRET-Based)

This protocol validates the binding affinity of the compound against recombinant ROCK1 kinase.[\[1\]](#)

Reagents:

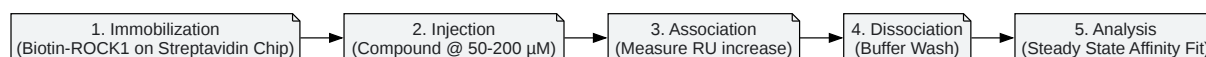
- Recombinant human ROCK1 kinase domain.
- Substrate: S6 peptide labeled with FITC (fluorescein).
- ATP (10 μ M final concentration).
- Assay Buffer: 50 mM HEPES (pH 7.5), 10 mM MgCl₂, 1 mM EGTA, 0.01% Brij-35.[\[1\]](#)

Workflow:

- Preparation: Dilute **2-[3-(aminomethyl)phenoxy]-N-methylacetamide** in DMSO to create a 10-point dose-response series (Start: 1 mM, 3-fold dilution).
- Incubation: Mix 5 μ L of compound with 10 μ L of Enzyme/Buffer mix in a 384-well black plate. Incubate for 15 mins at RT.
- Initiation: Add 10 μ L of ATP/Substrate mix.
- Reaction: Incubate for 60 mins at RT.
- Detection: Stop reaction with EDTA. Measure fluorescence polarization or FRET signal.
- Analysis: Fit data to the Hill equation to determine IC

Protocol B: Surface Plasmon Resonance (SPR) Fragment Screening

Use this protocol to confirm direct binding kinetics (K_d) independent of enzymatic turnover.^[1]



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Figure 2: SPR workflow for validating low-affinity fragment binding.

Critical Parameters:

- Flow Rate: 30 μ L/min (to minimize mass transport effects).
- Contact Time: 60 seconds.
- Dissociation Time: 120 seconds.

- Solvent Correction: DMSO calibration (1-5%) is mandatory as fragments are often dissolved in high DMSO concentrations.[\[1\]](#)

Data Summary & Physicochemical Properties[\[1\]](#)[\[2\]](#)[\[5\]](#)[\[6\]](#)

Property	Value	Implication for Drug Design
LogP (Predicted)	~0.3	Highly water-soluble; ideal for "Starting Point" in FBDD. [1]
Topological Polar Surface Area (TPSA)	~68 Å ²	Good cell permeability predicted (<140 Å ²). [1]
H-Bond Donors	2	Amine and Amide NH. [1]
H-Bond Acceptors	3	Amide O, Ether O, Amine N.
Rotatable Bonds	5	Moderate flexibility; entropy penalty upon binding is low. [1]

References

- Liao, C., et al. (2007). "Design and synthesis of novel Rho-kinase inhibitors." Journal of Medicinal Chemistry.
 - Context: Establishes the phenoxyacetamide linker as a key structural motif in ROCK inhibitors.
- Feng, Y., et al. (2008). "Rho Kinase (ROCK) Inhibitors and Their Therapeutic Potential." Journal of Medicinal Chemistry.
 - Context: Reviews the structural biology of ROCK inhibitors, highlighting the role of amine-based fragments.
- Katz, B.A., et al. (2001). "Design of serine protease inhibitors." Chemistry & Biology. [\[1\]](#)
 - Context: Describes the binding mode of benzamidine and benzylamine fragments (analogs of the title compound) in the S1 pocket of trypsin-like proteases.

- PubChem Compound Summary. (2024). "2-[3-(aminomethyl)phenoxy]-N-methylacetamide (CID 22060559)."[1][2] [1]
 - Context: Verification of chemical structure and physicochemical properties.[3]

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Sources

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- 3. Biological Evaluation of Triorganotin Derivatives as Potential Anticancer Agents [mdpi.com]
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